

POLYSILICONE-13: An In-Depth Technical Guide to its Film-Forming Properties

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Compound of Interest

Compound Name: POLYSILICONE-13

Cat. No.: B1176725

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Introduction

POLYSILICONE-13 is a silicone polymer recognized for its film-forming capabilities, primarily utilized in the cosmetics industry as a hair conditioning agent.[1] As a member of the polysilicone family, it is a synthetic, long-chain polymer where silicon atoms are interconnected through oxygen bridges.[1] This structure imparts properties such as moisture resistance and the ability to create a smooth feel on surfaces like hair and skin. This technical guide provides a comprehensive overview of the film-forming properties of **POLYSILICONE-13**, including its synthesis, mechanism of action, and the experimental protocols used to evaluate its performance.

While specific quantitative data for **POLYSILICONE-13** is not readily available in public literature, this guide will detail the typical film-forming characteristics of similar silicone polymers used in cosmetic and pharmaceutical applications and the established methodologies for their evaluation.

Chemical Identity and Synthesis

Chemical Name: Siloxanes and Silicones, di-Me, hydrogen-terminated, polymers with polyethylene-polypropylene glycol bis(2-methyl-2-propenyl)ether.

CAS Number: 158451-77-5

POLYSILICONE-13 is synthesized through the polymerization of specific siloxane and silane monomers. The industrial production process generally involves the following key stages:

- **Monomer Preparation:** The foundational siloxane and silane monomers are prepared. These are primarily derived from silicon, which is extracted from sources like sand or quartz.
- **Polymerization:** The monomers undergo a controlled polymerization reaction to form the **POLYSILICONE-13** polymer.
- **Purification:** The resulting polymer is purified to eliminate any residual monomers and impurities.
- **Quality Control:** The final product undergoes rigorous quality control to ensure it meets the required technical specifications.

Mechanism of Film Formation

Upon application to a substrate, such as a hair strand, **POLYSILICONE-13**, typically delivered from a solvent or emulsion base, forms a thin, flexible, and protective film. The mechanism of film formation involves the evaporation of the carrier solvent, allowing the polymer chains to coalesce and adhere to the surface. This film imparts several desirable properties, particularly in hair care, including:

- **Lubricity and Reduced Friction:** The silicone film smooths the hair cuticle, reducing friction between individual hair fibers. This leads to improved combability, both wet and dry, and a softer, more manageable feel.
- **Gloss and Shine:** The smooth film alters the way light reflects off the hair surface, resulting in increased gloss and a healthier appearance.
- **Moisture Resistance:** The film can act as a barrier to moisture, helping to prevent frizz in humid conditions.
- **Thermal Protection:** The film can provide a degree of thermal protection from styling tools.

Quantitative Data on Film-Forming Properties

As previously stated, specific quantitative data for the film-forming properties of **POLYSILICONE-13** are not publicly available. However, for a silicone polymer of this nature, the following properties would be critical to characterize. The table below presents a hypothetical range of values that might be expected for a high-performance film-forming silicone in a cosmetic application, based on general knowledge of similar materials.

Property	Typical Test Method	Expected Range for High-Performance Silicone Film
Film Thickness	Optical Profilometry / Ellipsometry	1 - 10 μm
Tensile Strength	Uniaxial Tensile Testing	1 - 10 MPa
Elongation at Break	Uniaxial Tensile Testing	100 - 500%
Young's Modulus	Uniaxial Tensile Testing	0.1 - 1 GPa
Adhesion to Substrate (Hair)	Microbond Test / Peel Test	5 - 20 mN/mm
Water Vapor Permeability	Water Vapor Transmission Rate (WVTR) Testing	10 - 100 g/m ² /day
Contact Angle (Hydrophobicity)	Goniometry	90 - 110°

Experimental Protocols

Detailed methodologies for characterizing the film-forming properties of a polymer like **POLYSILICONE-13** are provided below.

Film Preparation for Mechanical and Permeability Testing

A standardized, free-standing film is required for accurate measurement of tensile strength, elongation, and water vapor permeability.

- Protocol:
 - Prepare a solution of **POLYSILICONE-13** in a suitable volatile solvent (e.g., isododecane, cyclopentasiloxane) at a concentration of 10-20% (w/w).

- Cast the solution onto a flat, non-stick substrate (e.g., a Teflon-coated glass plate) using a film applicator with a defined gap height to ensure uniform thickness.
- Allow the solvent to evaporate completely in a controlled environment (e.g., a fume hood with consistent temperature and humidity) for 24-48 hours.
- Carefully peel the resulting film from the substrate.
- Cut the film into standardized shapes (e.g., "dog-bone" shape for tensile testing) using a precision cutter.

Tensile Strength and Elongation Measurement

This protocol determines the mechanical properties of the polymer film.

- Apparatus: A universal testing machine (e.g., Instron) equipped with a suitable load cell.
- Protocol:
 - Measure the thickness and width of the narrow section of the dog-bone shaped film specimen.
 - Mount the specimen into the grips of the universal testing machine.
 - Apply a uniaxial tensile load at a constant rate of extension until the film breaks.
 - Record the load and extension data throughout the test.
 - Calculate tensile strength, elongation at break, and Young's modulus from the resulting stress-strain curve.

Adhesion Testing on Hair Fibers

This protocol assesses the adherence of the polymer film to hair.

- Apparatus: A micro-tensile tester.
- Protocol:

- Mount a single hair fiber onto the grips of the micro-tensile tester.
- Apply a small droplet of the **POLYSILICONE-13** solution to the center of the hair fiber.
- Allow the solvent to evaporate, forming a solid bead of the polymer on the hair.
- Position the hair fiber so that a blade or plate can apply a shear force to the polymer bead.
- Apply a force to the bead at a constant rate until it debonds from the hair fiber.
- The force required to dislodge the bead is a measure of the adhesive strength.

Water Vapor Permeability (WVP) Measurement

This protocol evaluates the film's ability to allow moisture to pass through.

- Apparatus: A water vapor transmission rate (WVTR) testing apparatus.
- Protocol:
 - Mount the polymer film over the opening of a test cup containing a desiccant (for the desiccant method) or distilled water (for the water method).
 - Seal the film to the cup to ensure that water vapor can only pass through the film.
 - Place the test cup in a controlled environment with a constant temperature and humidity.
 - Measure the weight of the cup at regular intervals over a set period.
 - The change in weight over time is used to calculate the water vapor transmission rate (WVTR), typically expressed in $\text{g/m}^2/\text{day}$.

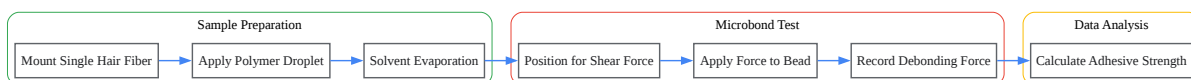
Visualizations

Experimental Workflow Diagrams



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Workflow for Tensile Strength Testing



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Workflow for Adhesion Testing on Hair



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Workflow for Water Vapor Permeability Testing

Conclusion

POLYSILICONE-13 is a valuable film-forming polymer in the cosmetic industry, particularly for hair conditioning applications. While specific quantitative performance data is not widely published, its expected properties align with those of high-performance silicone polymers. The experimental protocols detailed in this guide provide a robust framework for the comprehensive characterization of its film-forming capabilities. Further research and supplier-provided

technical data sheets would be necessary to obtain precise quantitative values for **POLYSILICONE-13**. The methodologies and workflows presented here offer a standardized approach for researchers and professionals in the field to evaluate this and similar materials for their specific formulation needs.

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References

- 1. romakksilicones.com [romakksilicones.com]
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